

Bromophenyltrichlorosilane refractive index and density

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Compound of Interest

Compound Name: *Bromophenyltrichlorosilane*

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Technical Monograph: Bromophenyltrichlorosilane Precision Metrology and Application in Surface Engineering[1] Executive Summary

Bromophenyltrichlorosilane (specifically the para-isomer, **4-bromophenyltrichlorosilane**, CAS: 17049-65-5) represents a critical junction in organosilicon chemistry.[1] It functions as a dual-modal building block: the trichlorosilyl group (

) anchors covalently to hydroxylated surfaces (silica, glass, oxides), while the aryl bromide moiety (

) serves as a robust handle for post-assembly functionalization via palladium-catalyzed cross-coupling (e.g., Suzuki, Sonogashira).[1]

This guide addresses the precise physicochemical characterization of this molecule. In drug development and materials science, the Refractive Index (RI) and Density are not merely

physical constants; they are the primary indicators of hydrolytic degradation.[1] A shift in these values confirms the formation of silanols or siloxanes, which compromises monolayer self-assembly and reaction stoichiometry.[1]

Part 1: Physicochemical Profile & Standards

The following data represents the "Gold Standard" for high-purity (>97%) p-**bromophenyltrichlorosilane**. Deviations from these baselines typically indicate hydrolysis (formation of HCl and siloxanes).[1]

Table 1: Core Physical Constants

Property	Value (Standard)	Conditions	Critical Note
Refractive Index ()	1.5645 ± 0.0005	20°C, 589 nm	Drops significantly upon hydrolysis.[1]
Density ()	1.635 g/mL	25°C	High density due to Br/Si content.[1]
Boiling Point	114°C - 116°C	@ 3 mmHg	Vacuum distillation required for purification.[1]
Appearance	Clear to straw liquid	Ambient	Haze indicates siloxane polymerization.[1]
Molecular Weight	290.45 g/mol	-	-
Flash Point	>110°C	Closed Cup	-

“

Analyst Insight: The refractive index of siloxanes (hydrolysis products) is generally lower than the chlorosilane precursor.^[1] If your

reads < 1.560, the bottle has likely been compromised by atmospheric moisture.^[1]

Part 2: Structural Context & Isomerism^[1]

While "**Bromophenyltrichlorosilane**" theoretically refers to three isomers, the industry standard for surface engineering is the 4-bromo (para) isomer.^[1]

- **4-Bromophenyltrichlorosilane**: Linear geometry ideal for Self-Assembled Monolayers (SAMs).^[1] The bromine is exposed at the interface, accessible for coupling.^[1]
- 2-Bromo / 3-Bromo isomers: Steric hindrance from the bromine in the ortho or meta positions can disrupt the packing density of the monolayer, leading to disordered surfaces and "pinhole" defects in dielectric applications.^[1]

Part 3: Technical Applications & Mechanism^{[1][2]}

1. Self-Assembled Monolayers (SAMs)

In drug discovery platforms (e.g., biosensors), this molecule creates a functionalizable interface.^{[1][2]} The trichlorosilane headgroup hydrolyzes with surface water on silica to form a cross-linked siloxane network, while the phenyl ring provides

-
stacking stability.^[1]

2. "Click" Chemistry on Surfaces

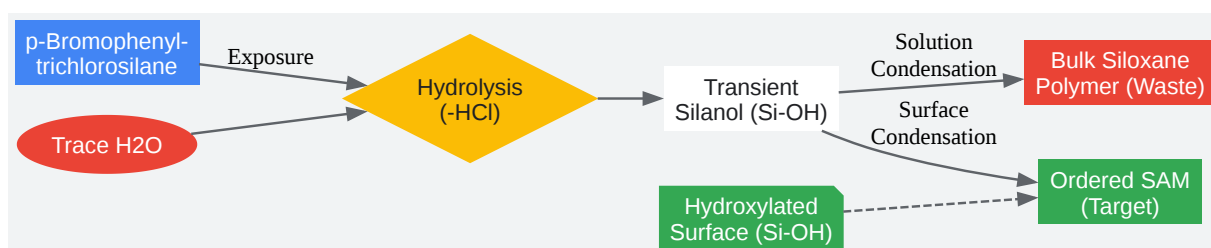
Once the SAM is established, the aryl bromide is used for "Grafting To" approaches.^[1] For example, attaching a drug pharmacophore or a fluorescent tag to the surface using a Suzuki-Miyaura coupling.^[1]

3. Synthesis of Silicone Intermediates

Used to introduce high-refractive-index phenyl groups into silicone fluids for optical applications.[1]

Visualization: The Hydrolysis & Assembly Pathway

The following diagram illustrates the competing pathways: successful SAM formation vs. bulk polymerization (degradation).[1]



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Caption: Figure 1. Kinetic competition between surface assembly (green) and bulk polymerization (red).[1] High density/RI measurements confirm the absence of the 'Bulk' pathway products.[1]

Part 4: Measurement Protocols (Self-Validating Systems)

Due to the extreme moisture sensitivity of Si-Cl bonds, standard open-air measurements will yield false data.[1] The following protocols ensure data integrity.

Protocol A: Refractive Index (Inert Transfer Method)

Objective: Determine purity via

without hydrolysis interference.

- Preparation: Purge the refractometer prism with dry Nitrogen () for 2 minutes.[1]

- Sampling: Use a gas-tight syringe (Hamilton type) to withdraw 0.5 mL of liquid from the source container under a nitrogen blanket.
- Application:
 - Keep the stream active near the prism (do not blow directly on the liquid to avoid cooling/evaporation).[\[1\]](#)
 - Dispense sample onto the prism and close the cover immediately.[\[1\]](#)
- Measurement: Allow 15 seconds for thermal equilibrium (target 20°C). Record value.
- Validation:
 - Pass: 1.5640 – 1.5650.[\[1\]](#)
 - Fail (Hydrolyzed): < 1.560.[\[1\]](#)
 - Fail (Chlorine contamination): > 1.570 (rare, usually indicates residual precursors).[\[1\]](#)

Protocol B: Density Determination (Pycnometry)

Objective: Precise density for molarity calculations in SAM deposition.

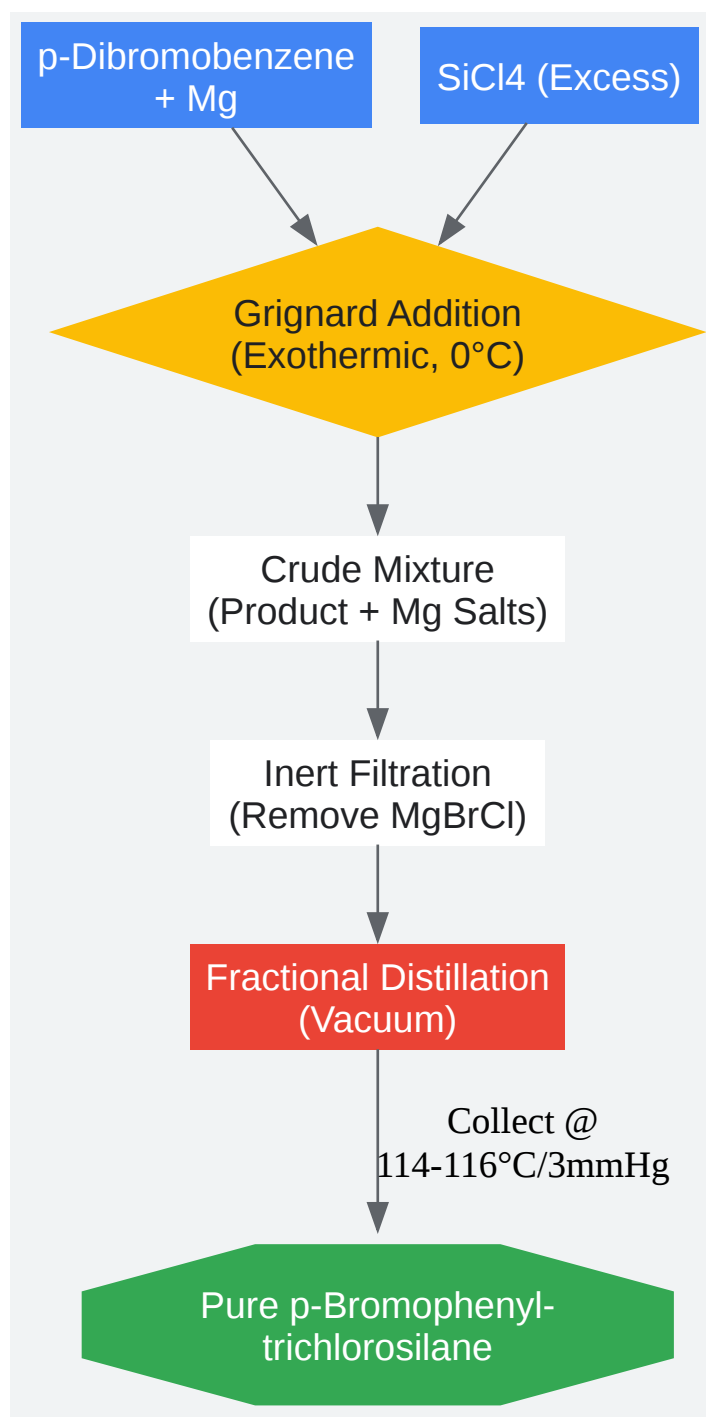
- Equipment: Calibrated Gay-Lussac pycnometer (2 mL or 5 mL), analytical balance (0.1 mg precision).
- Tare: Weigh the dry, empty pycnometer with stopper ().
- Fill (Glovebox Recommended): Fill the pycnometer with the silane inside a glovebox or under a heavy Argon blanket.[\[1\]](#)
 - Why Argon? Argon is heavier than air and protects the liquid surface better than Nitrogen during the capping process.[\[1\]](#)

- Equilibrate: Ensure the liquid is at exactly 25°C (use a water bath for the sealed pycnometer if necessary, then dry exterior thoroughly).
- Weigh: Record weight ().
- Calculation:
[\[1\]](#)
- Correction: No air buoyancy correction is usually needed for standard synthesis, but for analytical metrology, apply standard ASTM D4052 corrections.

Part 5: Synthesis & Purification Workflow[\[1\]](#)

For researchers requiring ultra-pure material (e.g., for semiconductor applications), commercial grades may require re-distillation.[\[1\]](#)

Workflow Visualization



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Caption: Figure 2. Synthesis via Grignard route.[1] Excess SiCl₄ is crucial to prevent double-substitution (formation of bis-bromophenyl-dichlorosilane).[1]

Step-by-Step Summary:

- Grignard Formation: React 1,4-dibromobenzene with Magnesium in THF/Ether to form p-bromophenylmagnesium bromide.[1]
- Silylation: Add the Grignard reagent slowly to a large excess of Tetrachlorosilane (
).
 - Critical: The excess
suppresses the formation of the di-substituted byproduct.[1]
- Isolation: Strip solvents and excess
at atmospheric pressure.
- Purification: Fractionally distill the residue under reduced pressure (3-5 mmHg). Collect the fraction boiling at 114-116°C.

References

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